

Essential Safety and Operational Guide for Handling Dibromodifluoromethane

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Compound of Interest

Compound Name: Dibromodifluoromethane

Cat. No.: B1204443

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This guide provides comprehensive safety, handling, and disposal procedures for **Dibromodifluoromethane** (CBr_2F_2), also known as Halon 1202. Adherence to these protocols is critical for ensuring the safety of all laboratory personnel.

Hazard Identification and Immediate Precautions

Dibromodifluoromethane is a colorless, heavy liquid or gas with a characteristic odor.^[1] It is non-combustible but presents significant health risks.^{[1][2]} Key hazards include:

- **Inhalation:** May cause drowsiness, dizziness, confusion, and respiratory tract irritation.^{[2][3]} High concentrations can displace oxygen, leading to rapid suffocation, especially in confined spaces.^{[2][3]}
- **Skin Contact:** Direct contact with the cold gas or liquid can cause frostbite.^[3] It may also cause skin irritation.^[4]
- **Eye Contact:** Can cause serious eye irritation.^[4] Direct contact may also result in freezing of tissues.^[3]
- **Pressurized Container Hazard:** Contents are under pressure and may explode if heated.^[3]
- **Decomposition:** Decomposes on contact with hot surfaces or flames, producing toxic and corrosive gases like hydrogen fluoride and hydrogen bromide.^{[2][3]}

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory for handling **Dibromodifluoromethane**. The following equipment must be used:

Protection Type	Specific Recommendations	Source
Respiratory Protection	Use only in a well-ventilated area or a certified chemical fume hood.[3][5] In case of inadequate ventilation, oxygen-deficient atmospheres, or for emergency response, a NIOSH-approved self-contained breathing apparatus (SCBA) is required.[3][6] An air-purifying respirator will not provide adequate protection in low-oxygen environments.[3]	[3][5][6]
Eye & Face Protection	Chemical goggles or safety glasses with side shields are mandatory to prevent splashes and contact with gas.[3]	[3]
Hand Protection	Wear impervious, chemically resistant gloves.[5] Gloves must be inspected before use and disposed of properly after handling.[5]	[5]
Skin & Body Protection	Wear normal work wear or a lab coat.[3] For larger quantities or potential for significant exposure, wear impervious protective clothing.[5]	[3][5]

Occupational Exposure Limits

Personnel should be aware of the established occupational exposure limits for **Dibromodifluoromethane** to minimize health risks.

Organization	Limit Type	Value
ACGIH	TWA	100 ppm (858 mg/m ³)
NIOSH REL	TWA (10 hours)	100 ppm (860 mg/m ³)
OSHA PEL	TWA (8 hours)	100 ppm (860 mg/m ³)

Source:[4][7] TWA (Time-Weighted Average)

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Pre-Handling Preparations:
 - Ensure all safety precautions have been read and understood.[8]
 - Verify that a chemical fume hood is certified and functioning correctly.
 - Inspect all PPE for integrity before use.[5]
 - Locate the nearest emergency shower and eyewash station.
 - Confirm that the work area is well-ventilated.[3][5]
- Safe Handling Procedure:
 - Always handle **Dibromodifluoromethane** within a chemical fume hood to avoid breathing vapors.[3][5]
 - Avoid direct contact with skin and eyes.[5]
 - Do not eat, drink, or smoke in the handling area.[2]

- Use equipment rated for cylinder pressure and ensure it is constructed of compatible materials.[\[7\]](#)
- Prevent dropping or striking pressurized containers against each other.[\[3\]](#)
- Storage Requirements:
 - Store in a cool, dry, and well-ventilated area, out of direct sunlight.[\[3\]](#)
 - Keep containers tightly closed and secured upright to prevent falling.[\[3\]](#)[\[7\]](#)
 - Store away from incompatible materials, such as alkali or alkaline earth metals and powdered metals like aluminum and zinc.[\[2\]](#)[\[3\]](#)
 - Cylinder temperatures should not exceed 52°C (125°F).[\[7\]](#)

Emergency Spill Response

In the event of a leak or spill, follow these procedures immediately.

Caption: Workflow for **Dibromodifluoromethane** Spill Response.

Spill Cleanup Steps:

- Isolate and Evacuate: Immediately isolate the spill or leak area for at least 50 meters (150 feet) for liquids and evacuate all personnel to a safe area.[\[9\]](#)
- Ventilate: Ventilate the area of the leak.[\[3\]](#)
- Protective Equipment: Do not enter the area without appropriate PPE, including a self-contained breathing apparatus if ventilation is inadequate or in a confined space.[\[3\]](#)[\[6\]](#)
- Containment: Stop the leak if it is safe to do so.[\[9\]](#) For small spills, use a non-combustible absorbent material like sand to contain it.[\[9\]](#)
- Cleanup: With a clean shovel, place the absorbed material into a suitable, dry, closed container for disposal.[\[5\]](#)[\[9\]](#) Do not use high-pressure water streams to scatter the material.[\[9\]](#)

- Decontamination: Clean the affected area thoroughly.

Disposal Plan

The disposal of **Dibromodifluoromethane** and its containers must comply with all local, state, and federal regulations.

- Chemical Disposal: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.^[5] Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.^[5]
- Container Disposal: Do not puncture, cut, or weld on or near the container.^[3] Empty containers may retain product residue and can be hazardous.^[7] Dispose of the container in accordance with all applicable regulations.^[3] Surplus and non-recyclable products should be handled by a licensed waste disposal contractor.^[7]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult, administer oxygen.[3] Seek immediate medical attention.[3]	[3]
Skin Contact	For frostbite or direct liquid contact, flush the affected area with water.[3] Remove any contaminated clothing.[6][7] Obtain medical attention if frostbite, blistering, or redness persists.[3]	[3][6][7]
Eye Contact	Immediately flood the eye with plenty of warm water for at least 15 minutes, holding the eyelid open.[3] Remove contact lenses if present and easy to do.[4][6] Obtain medical attention.[3]	[3][4][6]
Ingestion	Ingestion is not considered a likely route of exposure for this substance.[3] If it occurs, make the victim drink water (two glasses at most) and consult a physician immediately.[4][6]	[3][4][6]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Dibromodifluoromethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204443#personal-protective-equipment-for-handling-dibromodifluoromethane]

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